

Comprehensive Safety and Handling Guide for Ethyl 4-bromo-3,5-diethoxybenzoate

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Compound of Interest

Compound Name: Ethyl 4-bromo-3,5-diethoxybenzoate

Cat. No.: B171964

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Disclaimer: A specific Safety Data Sheet (SDS) for **Ethyl 4-bromo-3,5-diethoxybenzoate** was not available. The following safety guidelines are based on the SDS for the closely related compound, Ethyl 4-bromo-3-(ethoxymethyl)benzoate, and general safety protocols for handling halogenated aromatic esters.^[1] Users should treat this information as a guideline and exercise caution, ensuring a thorough risk assessment is conducted before handling this chemical.

This guide provides essential safety, handling, and disposal information for **Ethyl 4-bromo-3,5-diethoxybenzoate**, tailored for researchers, scientists, and professionals in drug development.

Hazard Identification and Classification

Based on the data for a similar compound, **Ethyl 4-bromo-3,5-diethoxybenzoate** is anticipated to have the following hazard classifications:

- Acute Toxicity, Oral (Category 4), H302: Harmful if swallowed.^[1]
- Skin Corrosion/Irritation (Category 2), H315: Causes skin irritation.^[1]
- Serious Eye Damage/Eye Irritation (Category 2A), H319: Causes serious eye irritation.^[1]
- Specific target organ toxicity — single exposure (Respiratory tract irritation) (Category 3), H335: May cause respiratory irritation.^[1]

Signal Word: Warning^[1]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial to protect against potential chemical exposure.

PPE Category	Item	Specifications and Rationale
Eye and Face Protection	Safety Goggles with Side Shields or Face Shield	Essential to protect eyes from splashes. Eyewear should be compliant with OSHA 29 CFR 1910.133 or European Standard EN166. [2] [3]
Skin Protection	Chemical-resistant gloves (Nitrile or Neoprene recommended)	Nitrile gloves are suitable for protection against oils and acids. For prolonged or immersive contact with aromatic solvents, heavier-duty gloves may be necessary. Always inspect gloves for degradation before use. [4] [5] [6] [7]
Laboratory Coat	A standard lab coat is suitable for minor lab tasks. For activities with a higher risk of splashes, an acid-resistant apron should be worn over the lab coat.	
Respiratory Protection	Not typically required with adequate ventilation	Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or aerosols. If significant aerosolization is anticipated, a risk assessment should determine if a respirator is necessary.

Safe Handling and Storage

Handling:

- Avoid contact with skin and eyes.[\[1\]](#)
- Avoid the formation of dust and aerosols.[\[1\]](#)
- Use only in a well-ventilated area, preferably in a chemical fume hood.[\[3\]](#)
- Wash hands thoroughly after handling.[\[3\]](#)
- Do not eat, drink, or smoke in the laboratory.

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[3\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.

First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[3]
Skin Contact	Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes. Seek medical attention if irritation persists.[3]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.[1][3]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.[3]

Spill and Disposal Procedures

Accidental Release Measures:

- Personal Precautions: Use personal protective equipment. Ensure adequate ventilation. Evacuate personnel to safe areas. Avoid breathing vapors, mist, or gas.[1]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[1]
- Containment and Cleanup: Sweep up and shovel into suitable, closed containers for disposal. Avoid creating dust.

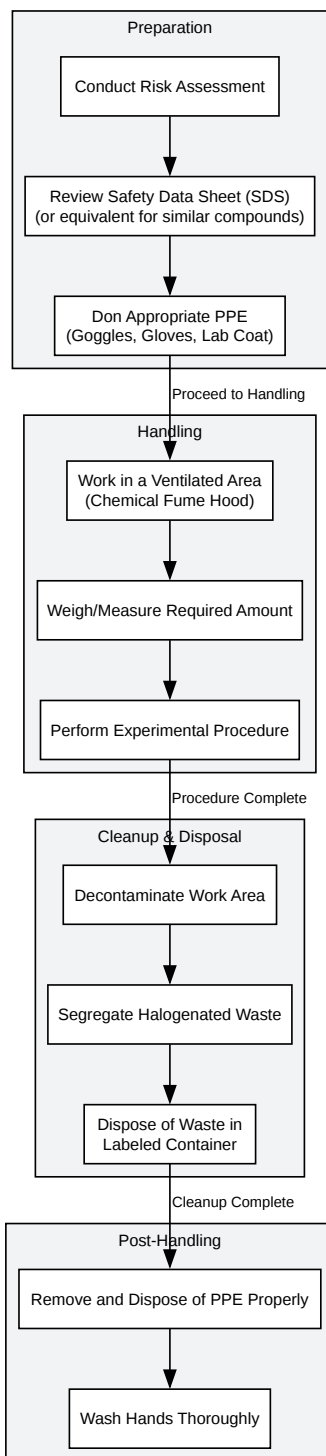
Disposal:

- Dispose of contents/container to an approved waste disposal plant.[3]

- As a halogenated organic compound, this chemical waste should be segregated and collected in designated, labeled containers for halogenated organic waste.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)
- Do not mix with non-halogenated waste.[\[10\]](#)[\[11\]](#)
- Follow all local, regional, and national regulations for hazardous waste disposal.

Workflow for Handling Ethyl 4-bromo-3,5-diethoxybenzoate

Workflow for Handling Ethyl 4-bromo-3,5-diethoxybenzoate



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Caption: Workflow for the safe handling of **Ethyl 4-bromo-3,5-diethoxybenzoate**.

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